

# Application Notes and Protocols: Measuring Grip Strength in Mice Treated with MK-3984

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MK-3984

Cat. No.: B609090

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**MK-3984** is a selective androgen receptor modulator (SARM) that has been investigated for its potential to prevent and treat muscle wasting.[1] As a SARM, it is designed to selectively target androgen receptors in tissues like muscle and bone, with the aim of eliciting anabolic effects while minimizing the androgenic side effects associated with traditional anabolic steroids. Preclinical studies are essential to determine the efficacy of compounds like **MK-3984** in improving muscle function. One of the most common and non-invasive methods to assess muscle strength in rodent models is the grip strength test.[2][3][4][5][6] This document provides a detailed protocol for measuring forelimb and combined forelimb/hindlimb grip strength in mice, which can be applied to studies investigating the effects of **MK-3984**.

## Data Presentation

The following table is a template illustrating how to present quantitative data from a study evaluating the effect of **MK-3984** on grip strength in mice.

Treatment Group	Dose (mg/kg)	n (animals)	Forelimb Grip Strength (grams)	Forelimb Grip Strength Normalized to Body Weight (g/g)	Combined Grip Strength (grams)	Combined Grip Strength Normalized to Body Weight (g/g)
Vehicle Control	0	10	120.5 ± 5.2	4.8 ± 0.2	180.3 ± 7.8	7.2 ± 0.3
MK-3984	1	10	135.2 ± 6.1	5.4 ± 0.2	201.8 ± 8.5	8.1 ± 0.3
MK-3984	3	10	148.9 ± 7.3	6.0 ± 0.3	225.1 ± 9.2	9.0 ± 0.4
MK-3984	10	10	160.4 ± 8.0	6.4 ± 0.3	240.6 ± 10.1	9.6 ± 0.4

Data are presented as mean ± SEM. Statistical significance relative to vehicle control is denoted by asterisks (p<0.05, \*\*p<0.01, \*\*\*p<0.001).

## Signaling Pathway

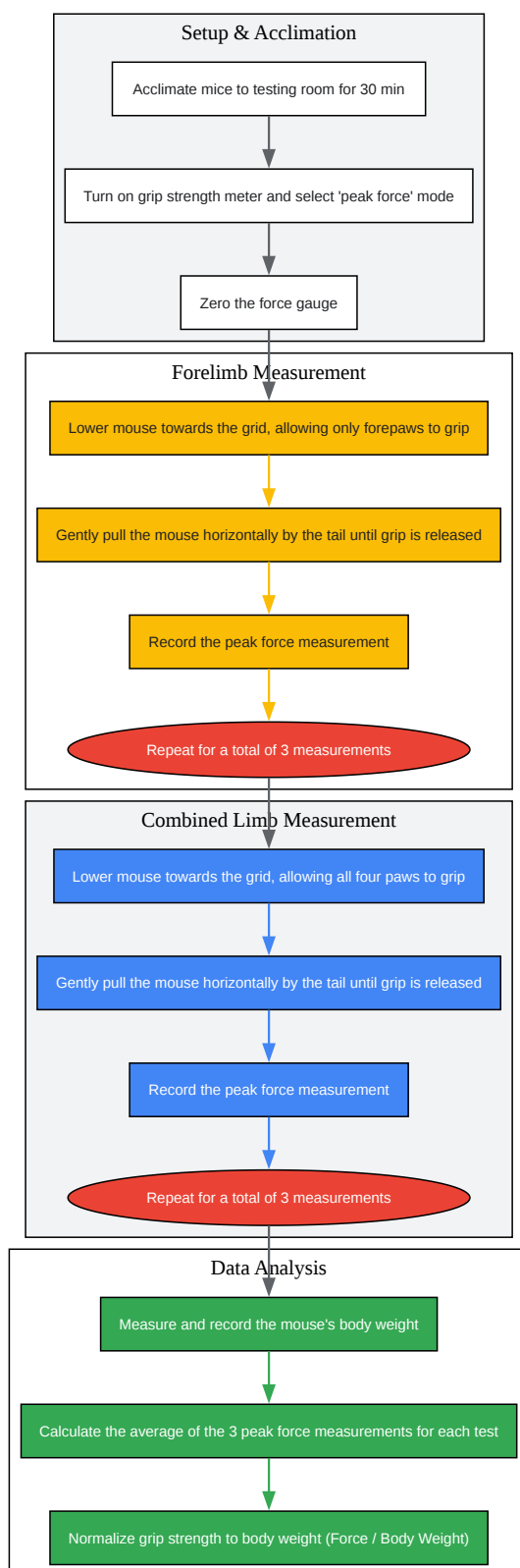
Caption: General signaling pathway of a Selective Androgen Receptor Modulator (SARM) like MK-3984.

## Experimental Protocols

### Apparatus

- Grip Strength Meter: A commercially available grip strength meter equipped with a force gauge. The apparatus should have interchangeable grids or bars for forelimb and combined limb measurements.
- Animal Scale: A calibrated scale for accurately measuring the body weight of each mouse.

## Experimental Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. Grip Strength Protocol - IMPReSS [web.mousephenotype.org]
- 3. MPD: JaxCC1: project protocol [phenome.jax.org]
- 4. ja.brc.riken.jp [ja.brc.riken.jp]
- 5. mmpc.org [mmpc.org]
- 6. maze.conductscience.com [maze.conductscience.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Measuring Grip Strength in Mice Treated with MK-3984]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609090#measuring-grip-strength-in-mice-treated-with-mk-3984]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)